

"1-(3-Bromo-4-hydroxyphenyl)ethanone" safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-(3-Bromo-4-hydroxyphenyl)ethanone

Cat. No.: B157224

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An In-depth Technical Guide to the Safe Handling of **1-(3-Bromo-4-hydroxyphenyl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

1-(3-Bromo-4-hydroxyphenyl)ethanone is a substituted acetophenone, a class of compounds widely utilized as intermediates in the synthesis of pharmaceuticals and other complex organic molecules. Its bifunctional nature, featuring a reactive ketone and a substituted phenolic ring, makes it a valuable building block. However, these same chemical properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures required to work safely with this compound in a laboratory setting. The causality behind each recommendation is explained to empower researchers with the knowledge to manage risk effectively.

Section 1: Hazard Identification and Toxicological Profile

The primary hazards associated with **1-(3-Bromo-4-hydroxyphenyl)ethanone** are acute toxicity if ingested and irritation to the skin, eyes, and respiratory system.^{[1][2]} The Globally

Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of these risks.

GHS Classification:

The compound is classified with the signal word "Warning" and the GHS07 pictogram, indicating that it can cause less severe, but nonetheless significant, health effects.

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1]

Toxicological Insights:

- **Oral Toxicity (H302):** The "Harmful if swallowed" classification indicates that accidental ingestion of a relatively small quantity of the substance can cause adverse health effects. The brominated phenolic structure can interfere with biological processes, leading to systemic toxicity.
- **Skin and Eye Irritation (H315 & H319):** As a substituted phenol, the compound is acidic and can denature proteins upon contact, leading to irritation.[1] Prolonged contact with the skin can cause redness and discomfort, while contact with the eyes can result in serious irritation and potential damage.[1][3]
- **Respiratory Irritation (H335):** The compound is a solid, but if it becomes airborne as a fine dust, it can irritate the mucous membranes of the respiratory tract upon inhalation.[1][3][4] This is a common hazard for many powdered organic compounds.

Section 2: Exposure Controls and Personal Protection

A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is essential to minimize exposure.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **1-(3-Bromo-4-hydroxyphenyl)ethanone** is a certified chemical fume hood.^[5] This is critical for two reasons:

- **Containment:** It prevents the inhalation of any fine dust that may be generated during weighing or transfer.
- **Ventilation:** It ensures that any potential vapors are safely exhausted from the work area.^[6]

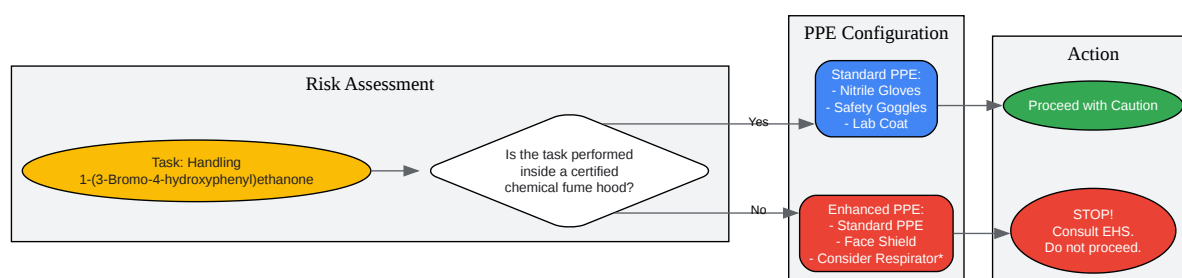
Always ensure the fume hood has adequate airflow and is functioning correctly before beginning work.

Personal Protective Equipment (PPE): A Non-Negotiable Requirement

The selection of PPE is dictated by the hazards identified in Section 1. The goal is to create a complete barrier between the researcher and the chemical.

- **Eye and Face Protection:** Tightly fitting safety goggles with side shields are mandatory.^{[2][7]} If there is a risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn.^[8] Always inspect gloves for tears or punctures before use and dispose of them properly after handling the compound.^[9]
 - **Lab Coat:** A standard laboratory coat should be worn and kept fully fastened. For tasks with a higher risk of spillage, impervious or flame-resistant clothing may be appropriate.^{[2][7]}

- Respiratory Protection: For most lab-scale operations within a fume hood, respiratory protection is not required. However, if engineering controls are insufficient, or if cleaning up a large spill outside of a hood, a NIOSH-approved respirator with a particulate filter may be necessary.[9][10] Use of respirators requires prior training and fit-testing.[11]



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Caption: PPE selection workflow based on the use of engineering controls.

Section 3: Safe Handling and Storage Protocols

Adherence to methodical handling and storage procedures is paramount for preventing accidents.

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Designate a specific area within the fume hood for the procedure.
- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust. Use a spatula for transfers. If possible, weigh the material directly into the reaction vessel.
- Housekeeping: Clean any residual powder from the spatula and weighing paper with a solvent-moistened wipe and dispose of it as chemical waste. Do not dry-sweep, as this can

create dust clouds.

- Post-Handling: After use, wash hands and forearms thoroughly with soap and water, even after removing gloves.[6]

Storage Protocol:

- Container: Keep the compound in a tightly closed, clearly labeled container.[3][4]
- Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6][12]
- Security: The container should be stored in a locked cabinet or area to restrict access to authorized personnel only.[2][3][10]

Section 4: Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate harm. All personnel must be familiar with the location and operation of safety showers and eyewash stations.[13]

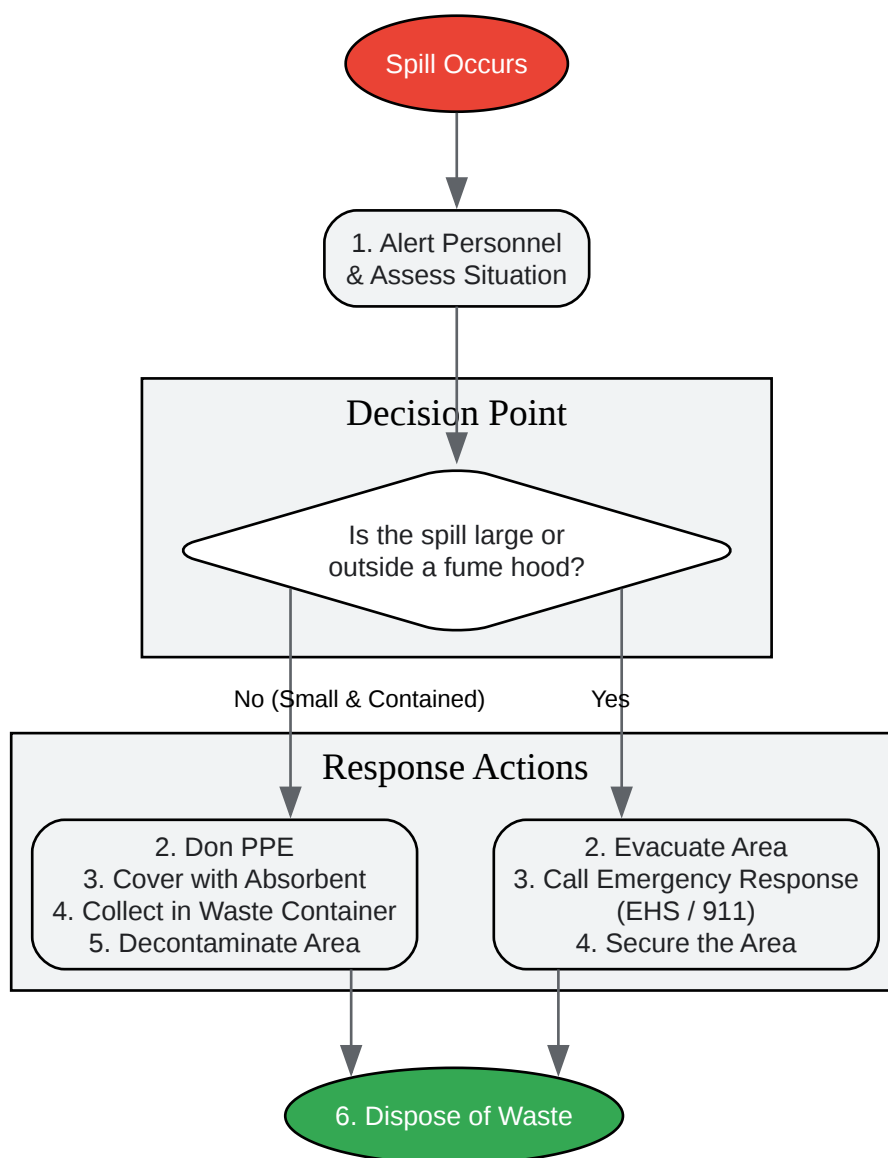
First-Aid Measures:

- In case of Inhalation: Immediately move the person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[2][3]
- In case of Skin Contact: Remove all contaminated clothing immediately.[10] Wash the affected skin with plenty of soap and water for at least 15 minutes.[4] If skin irritation develops or persists, seek medical advice.[2][7]
- In case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[4][10] Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention from an ophthalmologist.[3]
- In case of Ingestion: Do NOT induce vomiting.[10] Rinse the mouth thoroughly with water and then have the person drink one or two glasses of water.[3] Seek immediate medical attention.[2][7]

Accidental Release Measures (Spill Cleanup):

The response to a spill depends on its size and location.

- Alert & Evacuate: Immediately alert others in the vicinity. For a large spill, evacuate the area.
[5][11]
- Assess & Secure: If the spill is small and contained within a fume hood, trained personnel may clean it up. For larger spills or any spill outside a hood, call emergency responders.[5]
[13] Control all ignition sources.[11]
- Contain: Prevent the spill from spreading or entering drains.[3][11]
- Clean Up:
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Gently cover the spill with an inert absorbent material like sand or vermiculite.[9]
 - Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste.[5] Avoid creating dust.
- Decontaminate: Clean the spill area thoroughly with soap and water.[5]
- Dispose: Seal the container with the spill debris and dispose of it as hazardous chemical waste.[11]



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Caption: Emergency response workflow for a chemical spill.

Section 5: Disposal Considerations

All waste containing **1-(3-Bromo-4-hydroxyphenyl)ethanone**, including contaminated PPE, spill cleanup materials, and residual chemical, must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed, and appropriate container.[9]
- Do not mix with other waste streams unless explicitly permitted.

- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.^{[3][6]}

Conclusion

1-(3-Bromo-4-hydroxyphenyl)ethanone is a valuable synthetic intermediate, but its safe use hinges on a disciplined and informed approach to laboratory safety. By understanding its specific hazards—oral toxicity, irritation, and potential for respiratory irritation—and rigorously applying the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can effectively mitigate risks. Preparedness for emergencies, including knowledge of first-aid and spill cleanup protocols, completes the framework for safe and successful scientific work.

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